

Bromo-PEG1-Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromo-PEG1-Acid*

Cat. No.: *B606382*

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

Bromo-PEG1-Acid, systematically named 3-(2-bromoethoxy)propanoic acid, is a heterobifunctional crosslinker integral to the fields of bioconjugation, drug delivery, and proteomics. Its structure incorporates a terminal carboxylic acid and a bromo group, connected by a single polyethylene glycol (PEG) unit. This arrangement allows for the sequential or orthogonal conjugation of two different molecules. The PEG spacer enhances the solubility of the molecule and its conjugates in aqueous environments, a crucial property for biological applications.^{[1][2][3]}

This technical guide provides a comprehensive overview of the properties of **Bromo-PEG1-Acid**, including its chemical and physical characteristics, reactivity, and applications. Detailed, representative experimental protocols for its use in bioconjugation are also provided to assist researchers in its practical application.

Core Properties

The fundamental properties of **Bromo-PEG1-Acid** are summarized in the tables below, providing a quick reference for researchers.

Chemical and Physical Properties

Property	Value	Reference(s)
IUPAC Name	3-(2-bromoethoxy)propanoic acid	[1]
Synonyms	Bromo-PEG1-acid	[1]
CAS Number	1393330-33-0	
Molecular Formula	C5H9BrO3	
Molecular Weight	197.03 g/mol	
Appearance	Colorless to light yellow liquid	
Purity	>97%	
Density	1.573 ± 0.06 g/cm ³	

Solubility and Storage

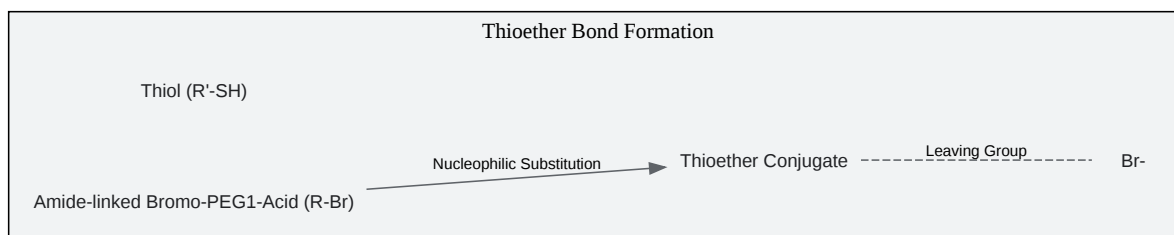
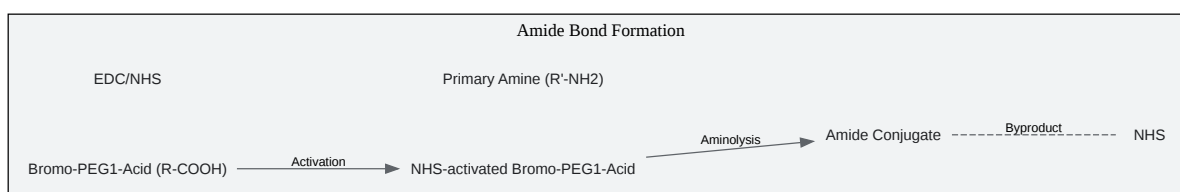
Property	Value	Reference(s)
Solubility	DMSO: 100 mg/mL (507.54 mM) (requires sonication)	
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C, protect from light.	
Shipping Conditions	Shipped under ambient temperature as a non-hazardous chemical.	

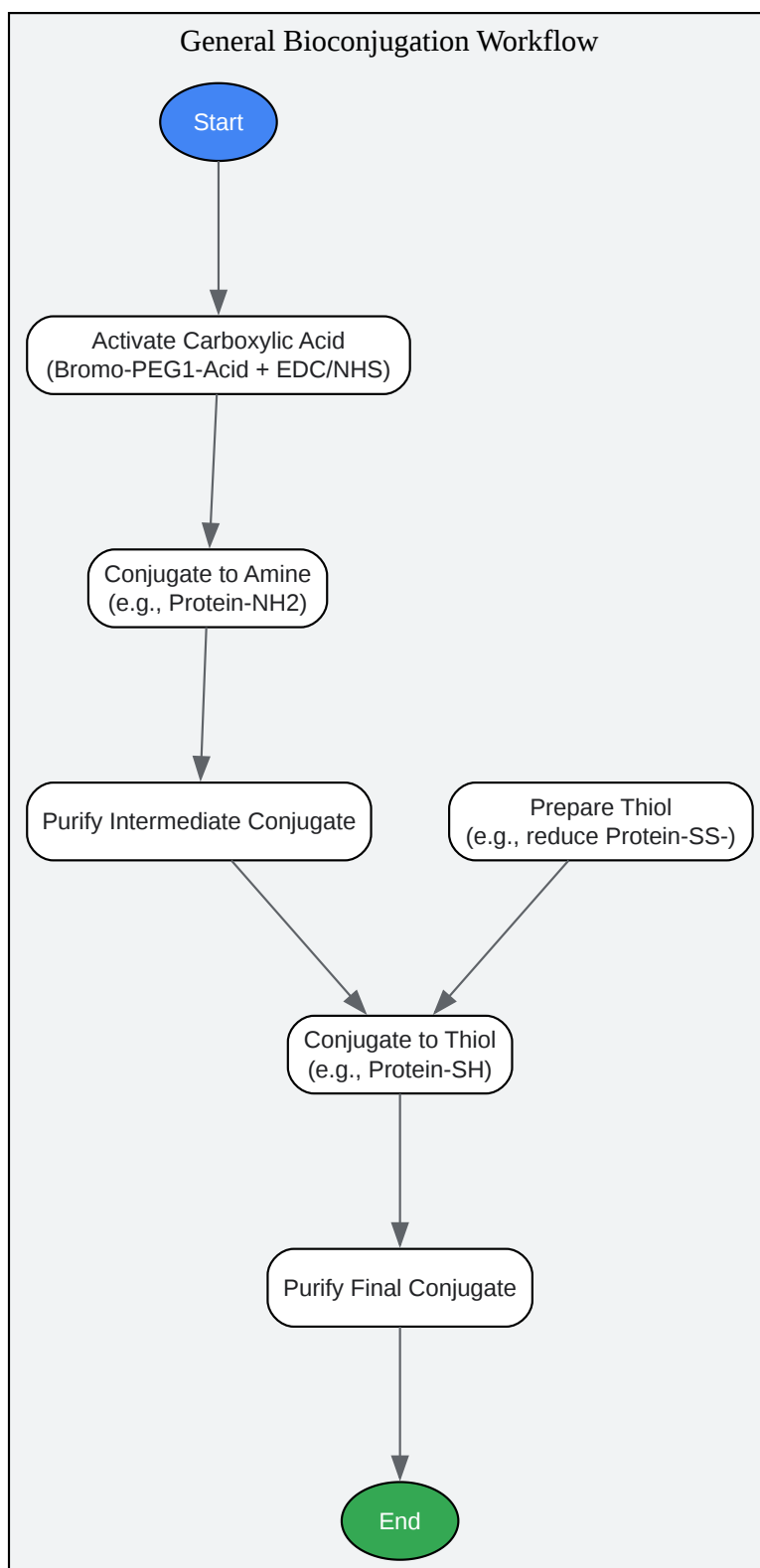
Reactivity and Mechanism of Action

Bromo-PEG1-Acid's utility as a crosslinker stems from its two distinct reactive moieties: a carboxylic acid and a bromo group. This dual functionality allows for a two-step conjugation strategy, minimizing the formation of homodimers.

Carboxylic Acid Reactivity

The terminal carboxylic acid can be activated to react with primary amines, forming a stable amide bond. This is a cornerstone of bioconjugation, often used to label proteins, peptides, or other amine-containing molecules. The most common activation method involves the use of carbodiimides, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in the presence of N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS) to form a more stable amine-reactive ester.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Bromo-PEG1-acid, 1393330-33-0 | BroadPharm [broadpharm.com]
- 3. Bromo-PEG1-Acid | 1393330-33-0 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Bromo-PEG1-Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606382#what-are-the-properties-of-bromo-peg1-acid\]](https://www.benchchem.com/product/b606382#what-are-the-properties-of-bromo-peg1-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com